2-Chloro-4-ethynylpyrimidine reactivity and stability

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Compound of Interest

Compound Name:	*2-Chloro-4-ethynylpyrimidine*
CAS No.:	*37968-69-7*
Cat. No.:	*B1439290*

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An In-Depth Technical Guide to the Reactivity and Stability of **2-Chloro-4-ethynylpyrimidine**

Abstract

2-Chloro-4-ethynylpyrimidine stands as a pivotal building block in contemporary medicinal chemistry and materials science. Its unique bifunctional nature, featuring a reactive chlorine atom at the C2 position and a terminal alkyne at the C4 position, offers orthogonal handles for a diverse array of chemical transformations. This guide provides a comprehensive exploration of the synthesis, reactivity, and stability of this versatile scaffold. We delve into the mechanistic underpinnings of its key reactions, including palladium-catalyzed cross-couplings, nucleophilic aromatic substitutions, and azide-alkyne cycloadditions. Detailed, field-proven protocols are provided for these transformations, accompanied by an analysis of the compound's stability profile and handling considerations. This document is intended for researchers, chemists, and drug development professionals seeking to leverage the synthetic potential of **2-Chloro-4-ethynylpyrimidine** in their work.

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Introduction: The Strategic Value of the Pyrimidine Scaffold

Pyrimidine derivatives are ubiquitous in biologically active molecules, forming the core of numerous pharmaceuticals and natural products. Their nitrogen-rich heterocyclic structure allows for a multitude of interactions with biological targets. The strategic functionalization of the pyrimidine ring is therefore a cornerstone of modern drug discovery. **2-Chloro-4-ethynylpyrimidine** emerges as a particularly valuable intermediate due to its distinct reaction sites:

- The C2-Chloride: An excellent leaving group for nucleophilic aromatic substitution (SNAr) and a reactive site for various palladium-catalyzed cross-coupling reactions.[1][2]
- The C4-Ethynyl Group: A terminal alkyne that serves as a premier functional handle for Sonogashira couplings and, most notably, copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), the flagship reaction of "Click Chemistry".[3][4]

This guide will systematically dissect the chemical behavior of these two functional groups, providing both theoretical understanding and practical, actionable protocols.

Synthesis of 2-Chloro-4-ethynylpyrimidine

The most common and efficient route to **2-Chloro-4-ethynylpyrimidine** involves a Sonogashira coupling reaction on a di-halogenated pyrimidine precursor, followed by deprotection. The choice of starting from 2,4-dichloropyrimidine is strategic, as the chlorine at the C4 position is generally more reactive towards Sonogashira coupling than the C2 chlorine, allowing for selective functionalization.

Synthetic Workflow Overview

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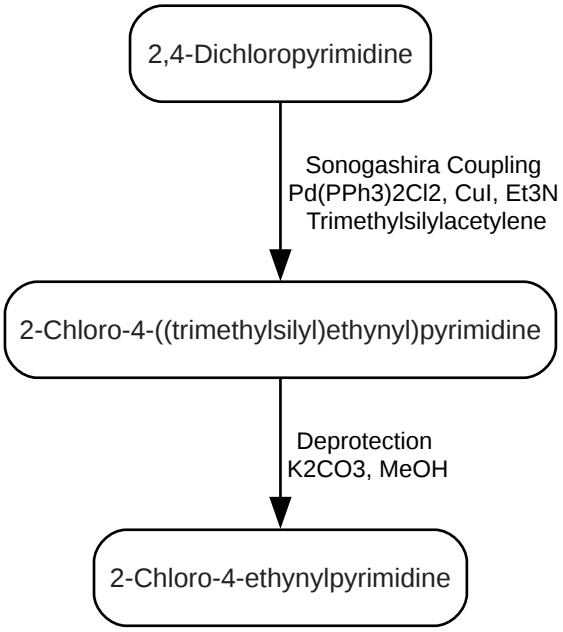

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Caption: Synthetic route to **2-Chloro-4-ethynylpyrimidine**.

Detailed Experimental Protocol: Synthesis

Step 1: Sonogashira Coupling of 2,4-Dichloropyrimidine

- Rationale: This step selectively installs the protected alkyne at the more reactive C4 position. Using a protected alkyne like trimethylsilylacetylene prevents self-coupling and other side reactions of the terminal alkyne under the reaction conditions.[5] The catalyst system of a palladium complex and a copper(I) co-catalyst is standard for this transformation.[4]
- Procedure:
  - To a dry, argon-purged flask, add 2,4-dichloropyrimidine (1.0 eq), bis(triphenylphosphine)palladium(II) dichloride (0.03 eq), and copper(I) iodide (0.06 eq).
  - Add anhydrous triethylamine (Et_3N) as both the solvent and base (approx. 10 mL per gram of starting material).
  - Stir the mixture at room temperature to dissolve the solids.

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- Add trimethylsilylacetylene (1.2 eq) dropwise via syringe.
- Heat the reaction mixture to 60 °C and monitor by TLC or LC-MS until the starting material is consumed (typically 4-6 hours).
- Cool the mixture to room temperature, filter through a pad of celite to remove catalyst residues, and rinse with ethyl acetate.
- Concentrate the filtrate under reduced pressure. The crude residue, 2-Chloro-4-((trimethylsilyl)ethynyl)pyrimidine, can often be used directly in the next step after aqueous workup.

Step 2: Deprotection of the Silyl Group

- Rationale: A mild base like potassium carbonate in methanol is sufficient to cleave the silicon-carbon bond, revealing the terminal alkyne without affecting the C2-chloro group.
- Procedure:
  - Dissolve the crude product from Step 1 in methanol (approx. 20 mL per gram).
  - Add potassium carbonate (K_2CO_3, 2.0 eq) to the solution.
  - Stir the mixture at room temperature for 1-2 hours, monitoring the reaction by TLC.
  - Once the reaction is complete, neutralize the mixture with 1M HCl and concentrate under reduced pressure to remove the methanol.
  - Extract the aqueous residue with ethyl acetate (3x).
  - Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate.
  - Purify the resulting solid by column chromatography (silica gel, hexane/ethyl acetate gradient) to yield **2-Chloro-4-ethynylpyrimidine** as a solid.[6]

Reactivity Profile: A Tale of Two Handles

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The synthetic utility of **2-Chloro-4-ethynylpyrimidine** lies in the distinct and often orthogonal reactivity of its chloro and ethynyl groups.

Reactions at the C4-Ethynyl Group

The terminal alkyne is a hub for carbon-carbon and carbon-heteroatom bond formation.

While used in the synthesis of the title compound, the terminal alkyne can itself be a substrate for a second Sonogashira coupling, reacting with aryl or vinyl halides to create extended π-systems.

- Mechanistic Insight: The reaction proceeds via a dual catalytic cycle.[5][7] The palladium cycle involves oxidative addition, transmetalation, and reductive elimination. The copper cycle facilitates the formation of a copper(I) acetylide, which is the active species that participates in the transmetalation step with the palladium complex.[5]

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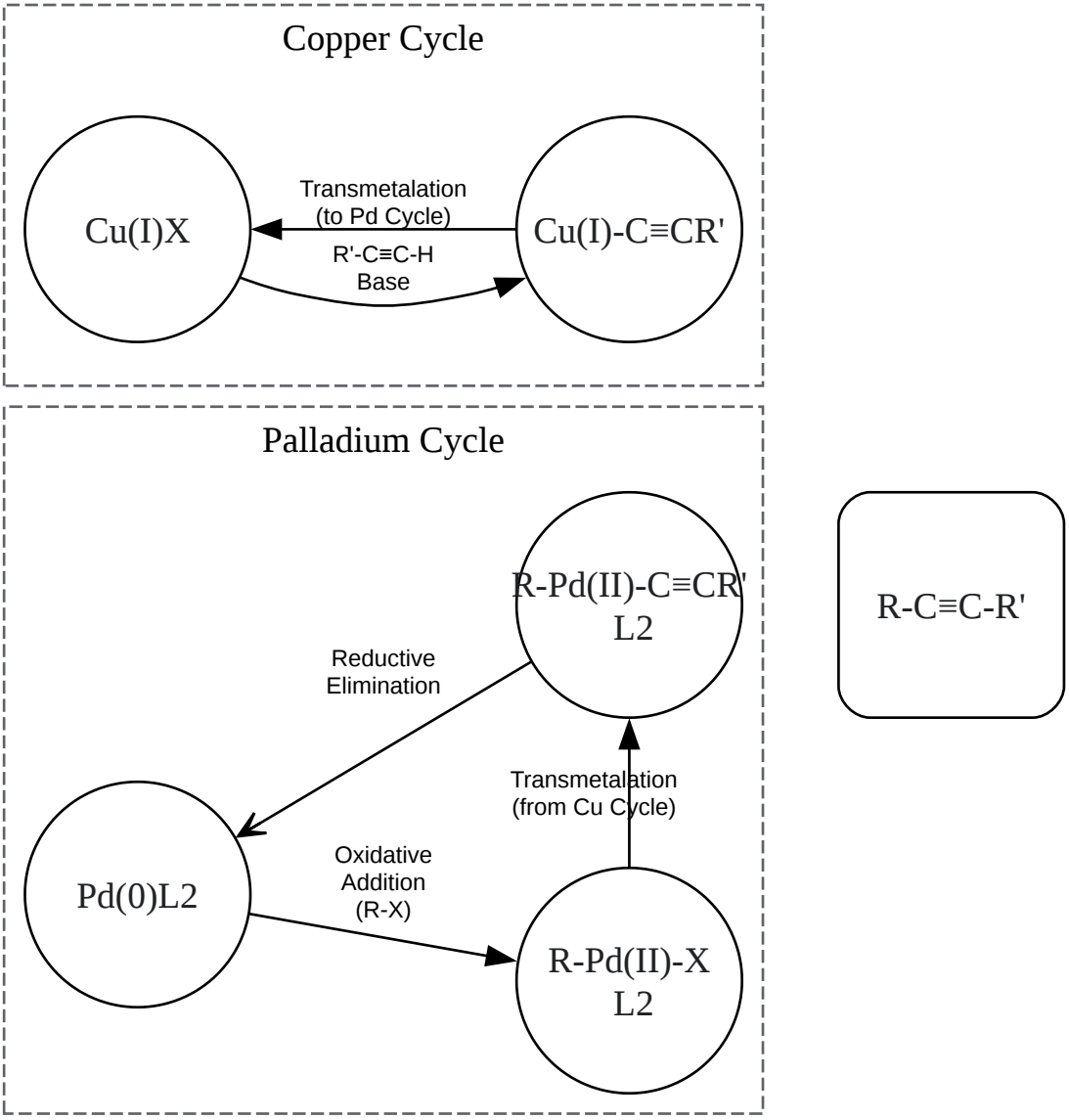

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Caption: The dual catalytic cycles of the Sonogashira reaction.

This is arguably the most powerful application of the ethynyl group, allowing for the facile construction of 1,4-disubstituted 1,2,3-triazole rings.[3] This reaction is the cornerstone of "click chemistry," prized for its high yields, mild conditions, and exceptional functional group tolerance.[8][9]

- Mechanistic Insight: The reaction is not a concerted cycloaddition. Instead, it involves the formation of a copper acetylide, which then reacts with the azide to form a six-membered

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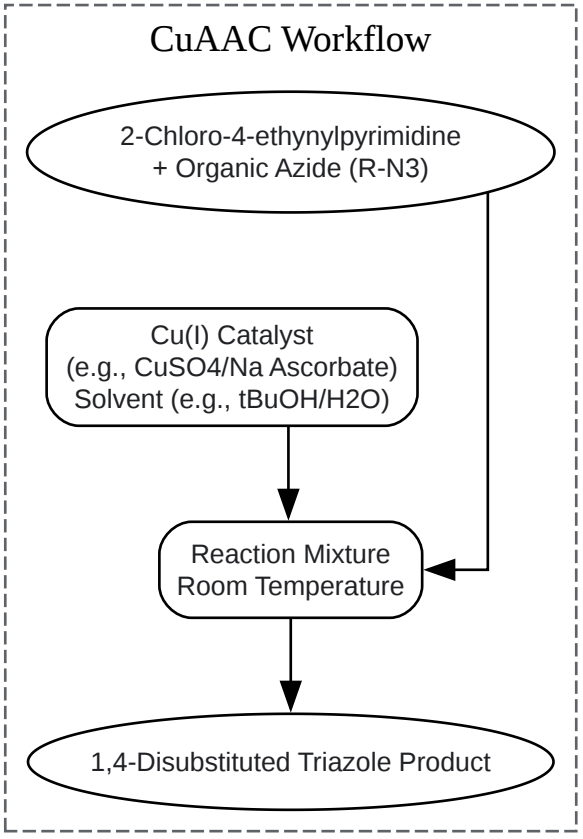
copper-containing intermediate. This intermediate then undergoes ring contraction and protonolysis to yield the stable triazole product and regenerate the copper(I) catalyst.[3]



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Caption: A simplified workflow for a typical CuAAC reaction.

- Detailed Experimental Protocol: CuAAC
  - In a vial, dissolve the organic azide (1.0 eq) and **2-Chloro-4-ethynylpyrimidine** (1.05 eq) in a 1:1 mixture of t-butanol and water.
  - In a separate vial, prepare a fresh solution of sodium ascorbate (0.3 eq) in water.
  - In another vial, prepare a solution of copper(II) sulfate pentahydrate ($CuSO_4 \cdot 5H_2O$, 0.1 eq) in water.

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- To the stirred solution of the azide and alkyne, add the sodium ascorbate solution, followed by the copper sulfate solution. The reaction mixture will often turn cloudy or change color.
- Stir vigorously at room temperature for 12-24 hours. Monitor by TLC or LC-MS.
- Upon completion, dilute the reaction with water and extract with ethyl acetate.
- Wash the combined organic layers with saturated aqueous NH_4Cl (to remove copper), then with brine.
- Dry over Na_2SO_4, filter, and concentrate under reduced pressure.
- Purify the product via column chromatography or recrystallization.

Reactions at the C2-Chloride

The chlorine atom at the C2 position is activated towards nucleophilic attack by the electron-withdrawing nature of the two ring nitrogens.[1]

This reaction allows for the direct displacement of the chloride by a wide range of nucleophiles, providing a straightforward route to 2-substituted pyrimidine derivatives.

- Mechanistic Insight: The reaction proceeds via a two-step addition-elimination mechanism. The nucleophile first attacks the electron-deficient C2 carbon, forming a resonance-stabilized anionic intermediate known as a Meisenheimer complex.[10] In the second, typically faster step, the chloride leaving group is eliminated, restoring aromaticity.[10]

Caption: The two-step mechanism of Nucleophilic Aromatic Substitution (SNAr).

- Reactivity Trend: The rate of SNAr reactions on chloropyrimidines is influenced by the nucleophilicity of the attacking species. Stronger nucleophiles generally lead to faster reactions.[1] Common nucleophiles include:
  - N-nucleophiles: Primary and secondary amines, anilines.
  - O-nucleophiles: Alkoxides, phenoxides.

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- S-nucleophiles: Thiolates.

- Detailed Experimental Protocol: Amination (SNAr)
  - Dissolve **2-Chloro-4-ethynylpyrimidine** (1.0 eq) in a polar aprotic solvent such as N,N-Dimethylformamide (DMF) or a protic solvent like isopropanol.
  - Add the desired amine (1.5-2.0 eq) and a non-nucleophilic base such as diisopropylethylamine (DIPEA) or potassium carbonate (K_2CO_3, 2.0 eq) if the amine salt is used or to scavenge the HCl byproduct.
  - Heat the reaction mixture to 80-120 °C. The optimal temperature depends on the nucleophilicity of the amine.
  - Monitor the reaction by TLC or LC-MS.
  - After completion, cool the mixture, dilute with water, and extract with an appropriate organic solvent (e.g., ethyl acetate).
  - Wash the organic layer with water and brine, dry over Na_2SO_4, and concentrate.
  - Purify by column chromatography.

Stability and Handling

Understanding the stability of **2-Chloro-4-ethynylpyrimidine** is crucial for its successful application and storage.

Stability Profile

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Condition	Observation	Rationale
Thermal	Moderately stable. Melting point is reported in the range of 139-141 °C.[6] Decomposition may occur at significantly elevated temperatures over prolonged periods.	The aromatic pyrimidine core provides inherent stability, but terminal alkynes can be prone to polymerization at high temperatures.
Acidic (Strong)	Potential for degradation.	The basic nitrogen atoms of the pyrimidine ring can be protonated, which may alter reactivity or lead to hydrolysis under harsh conditions.
Basic (Strong)	Generally stable under conditions for SNAr. Very strong, non-nucleophilic bases (e.g., LDA) could potentially deprotonate the alkyne.	The C2-Cl bond is susceptible to hydrolysis with strong aqueous bases like NaOH, especially with heating.[1]
Light	Should be stored protected from light.	Aromatic compounds, particularly those with extended conjugation, can be light-sensitive.
Atmosphere	Stable to air and moisture for short periods. Long-term storage should be under an inert atmosphere (N_2 or Ar).	Minimizes potential oxidative degradation or reactions involving atmospheric moisture.

Handling and Storage Recommendations

- Storage: Store in a tightly sealed container in a cool, dry, dark place. For long-term storage, flushing with an inert gas like argon or nitrogen is recommended.
- Handling: Use standard personal protective equipment (gloves, safety glasses, lab coat). Handle in a well-ventilated area or a fume hood. Avoid generating dust.

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Spectroscopic Characterization

Authenticating the structure and purity of **2-Chloro-4-ethynylpyrimidine** relies on standard spectroscopic techniques.[11][12][13]

Technique	Expected Data
^{1}H NMR	Two doublets in the aromatic region for the pyrimidine protons (H5 and H6). A singlet for the terminal alkyne proton (C≡C-H).
^{13}C NMR	Signals corresponding to the four distinct pyrimidine carbons and two alkyne carbons.
IR Spectroscopy	Characteristic peaks for C≡C-H stretch (~3300 cm^{-1}), C≡C stretch (~2100 cm^{-1}), and C-Cl stretch.
Mass Spectrometry	A molecular ion peak (M^+) with a characteristic M+2 isotope pattern in a ~3:1 ratio, indicative of the presence of a single chlorine atom.[14]

Conclusion

2-Chloro-4-ethynylpyrimidine is a powerful and versatile intermediate whose value is derived from the well-defined and orthogonal reactivity of its two key functional groups. The C4-ethynyl moiety provides access to the vast and efficient world of click chemistry and other alkyne-based transformations, while the C2-chloro atom serves as a reliable site for SNAr and cross-coupling reactions. By understanding the mechanistic principles governing its reactivity and the practical considerations for its stability and handling, researchers can effectively unlock the full potential of this scaffold for the synthesis of complex, high-value molecules in drug discovery and beyond.

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